

Strategic Sourcing & Technical Profile: 5-Ethoxy-2-nitropyridine

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Compound of Interest

Compound Name: 5-Ethoxy-2-nitropyridine

CAS No.: 856164-26-6

Cat. No.: B3289198

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CAS: 856164-26-6 | Grade: Research (≥97%)[1]

Executive Summary

5-Ethoxy-2-nitropyridine (CAS 856164-26-6) is a specialized heterocyclic building block used in the synthesis of pharmaceutical intermediates, particularly for Structure-Activity Relationship (SAR) studies involving pyridine scaffolds.[1][2][3]

Critical Distinction: Researchers must distinguish this compound from its more common isomer, 2-ethoxy-5-nitropyridine (CAS 31594-45-3).[1] The positioning of the nitro group at C2 and the ethoxy group at C5 drastically alters the electronic properties and reactivity profile. While the 2-ethoxy-5-nitro isomer is widely available as a commodity chemical, **5-ethoxy-2-nitropyridine** is a Tier 3 Specialty Chemical, often requiring custom synthesis or lead times for procurement.[1]

Part 1: Chemical Profile & Technical Specifications[4]

Property	Specification
CAS Number	856164-26-6
IUPAC Name	5-ethoxy-2-nitropyridine
Molecular Formula	C7H8N2O3
Molecular Weight	168.15 g/mol
SMILES	<chem>CCOC1=CN=C(C=C1)[O-]</chem>
Appearance	Pale yellow to off-white solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
Purity Standard	≥97% (HPLC), typically confirmed via 1H-NMR

Part 2: Synthesis & Manufacturing Route

Expert Insight: The synthesis of **5-ethoxy-2-nitropyridine** presents a regioselectivity challenge that often traps inexperienced chemists.[\[1\]](#)

The Failed Route (Nucleophilic Aromatic Substitution)

A common misconception is that one can synthesize this compound via nucleophilic aromatic substitution (

) of 5-bromo-2-nitropyridine with sodium ethoxide.[\[1\]](#)

- Mechanism Failure: In 5-bromo-2-nitropyridine, the nitro group at position 2 is significantly more activated toward nucleophilic attack than the bromine at position 5 (due to the electron-withdrawing nature of the ring nitrogen).[\[1\]](#)
- Result: The reaction predominantly yields 5-bromo-2-ethoxypyridine (displacement of the nitro group), not the desired product.

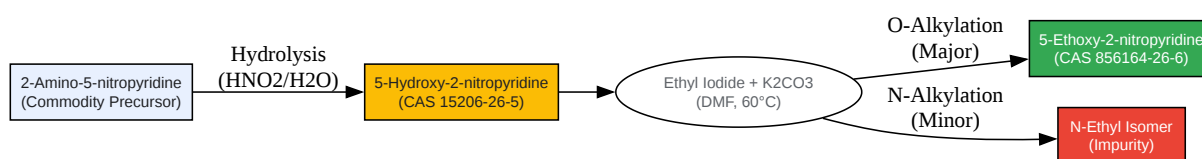
The Validated Route (O-Alkylation)

The robust, self-validating protocol involves the O-alkylation of 5-hydroxy-2-nitropyridine.[\[1\]](#) This route avoids the regioselectivity issues of

on the pyridine ring.

Protocol Overview:

- Precursor: 5-Hydroxy-2-nitropyridine (CAS 15206-26-5).[1]
- Reagents: Ethyl Iodide (EtI) or Ethyl Bromide (EtBr), Potassium Carbonate ().
- Solvent: DMF or Acetonitrile (anhydrous).
- Conditions: 60°C, 4-12 hours.
- Purification: The product precipitates upon water addition or is extracted with EtOAc.



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Figure 1: Validated synthetic pathway avoiding nitro-displacement side reactions.

Part 3: Market Analysis - Suppliers & Price

Due to its specificity, **5-ethoxy-2-nitropyridine** is not a "catalog commodity" like its isomer.[1] It is classified as a Specialty Building Block.

Pricing Tiers (Estimates based on Q1 2025 Market Data)

Prices are indicative of "Research Grade" (97%+) and subject to RFQ.

Quantity	Estimated Price Range (USD)	Availability Status
100 mg	\$45 - \$75	Stock / Short Lead Time
1 g	\$180 - \$350	Limited Stock
5 g	\$700 - \$1,200	Typically Make-on-Demand
Bulk (>100g)	Custom Quote	Custom Synthesis Required

Verified Suppliers

Procurement teams should verify the CAS number explicitly to avoid receiving the 2-ethoxy-5-nitro isomer.^[1]

- BLD Pharm
 - Catalog ID: BD01873900
 - Region: Global (USA/China/Europe)
 - Stock Status: Often maintains small inventory (mg scale).
- Chemical-Suppliers (Aggregator)
 - Lists multiple boutique synthesis houses in Europe/India.
 - Note: High probability of lead times (2-3 weeks).
- Custom Synthesis Providers (Enamine / Combi-Blocks)
 - While not always in the public catalog, these vendors routinely synthesize this scaffold via the 5-hydroxy route upon request.

Part 4: Quality Control & Handling

To ensure data integrity in drug development, the following QC parameters are mandatory.

1. Impurity Profile

- Unreacted Precursor: 5-Hydroxy-2-nitropyridine (detectable by LC-MS, acidic peak).[1]
- Regioisomer: 1-Ethyl-5-nitro-2-pyridone (N-alkylation byproduct).[1] This is the most critical impurity to control during synthesis.
 - Differentiation: The N-ethyl isomer will show distinct carbonyl signals in ^{13}C -NMR (~160 ppm) compared to the aromatic C-O signal of the target.

2. Storage & Stability

- Light Sensitivity: Nitro-pyridines are prone to photo-degradation (darkening) over time.[1]
Store in amber vials.
- Atmosphere: Hygroscopic potential is low, but storage under inert gas (Argon/Nitrogen) is recommended for long-term reference standards.
- Temperature: 2-8°C (Refrigerator).

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CAS 31594-45-3 (Isomer Comparison). Retrieved from [Link]
- Chemical-Suppliers. (2025). Global Supplier Directory for Nitropyridine Derivatives. Retrieved from [Link]
- PrepChem. (2024). Synthesis of Hydroxy-nitropyridines via Hydrolysis. Retrieved from [Link]

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Sources

- 1. Component: nitropyridine | Chemical Suppliers [chemical-suppliers.eu]
- 2. 856164-26-6|5-Ethoxy-2-nitropyridine|BLD Pharm [bldpharm.com]

- 3. CAS # 4105-90-2, 3-Ethoxy-1-(4-nitrophenyl)-2-pyrazolin-5-one - chemBlink [chemblink.com]
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